

Application Notes and Protocols: Chemoselective Reactions with Functionalized Pinacol Borates

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Compound of Interest

Compound Name: Pinacol borate

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These application notes provide a detailed overview of chemoselective reactions involving functionalized **pinacol borates**, essential tools in modern organic synthesis and drug discovery. The stability and functional group tolerance of pinacol boronic esters make them highly versatile building blocks for the construction of complex molecular architectures.^{[1][2][3]} This document outlines key chemoselective transformations, presents quantitative data for various substrates, and provides detailed experimental protocols for representative reactions.

Chemoselective Suzuki-Miyaura Cross-Coupling Reactions

The Suzuki-Miyaura cross-coupling reaction is a cornerstone of carbon-carbon bond formation, valued for its mild conditions and broad functional group compatibility.^{[4][5]} The use of pinacol boronic esters in this reaction is particularly advantageous due to their stability and ease of handling.^[2]

Selective Coupling of Polychlorinated Aromatics

A significant challenge in organic synthesis is the selective functionalization of molecules with multiple reactive sites. Recent methodologies have enabled the predictable and selective monoalkylation of polychlorinated pyridines and benzenes using alkyl pinacol boronic esters.[6][7] This chemoselectivity is often governed by steric and electronic factors.[6]

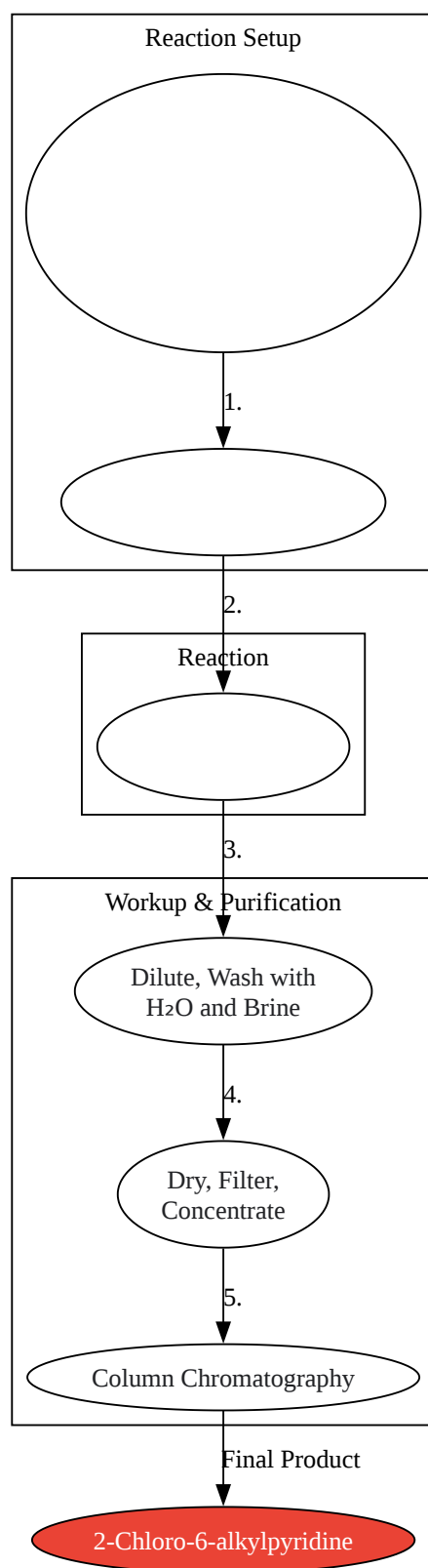
Table 1: Chemoselective Monoalkylation of Dichloropyridines with Alkyl Pinacol Boronic Esters[6][7]

Entry	Dichloropyridine	Alkyl Pinacol Boronate	Product	Yield (%)
1	2,6-Dichloropyridine	Heptyl pinacol boronate	2-Chloro-6-heptylpyridine	74
2	2,6-Dichloropyridine	4-Pentenyl pinacol boronate	2-Chloro-6-(pent-4-en-1-yl)pyridine	65
3	2,6-Dichloropyridine	3-Chloropropyl pinacol boronate	2-Chloro-6-(3-chloropropyl)pyridine	58

Experimental Protocol: General Procedure for Chemoselective Monoalkylation of 2,6-Dichloropyridine[6][7]

- To a reaction vessel, add 2,6-dichloropyridine (1.0 equiv), the corresponding alkyl pinacol boronic ester (2.3 equiv), potassium phosphate (K_3PO_4 , 6.0 equiv), tris(dibenzylideneacetone)dipalladium(0) ($Pd_2(dba)_3$, 1 mol %), and dicyclohexylphosphinoferrocene ($FcPPh_2$, 6 mol %).
- Add a 2:1 mixture of dioxane and water (to achieve a concentration of 0.13 M with respect to the aryl chloride).
- Heat the reaction mixture at 100 °C for 18 hours.

- After cooling to room temperature, the reaction mixture is diluted with an organic solvent (e.g., ethyl acetate) and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford the desired 2-chloro-6-alkylpyridine.



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Orthogonal Reactivity in Palladium-Catalyzed C-H Amination

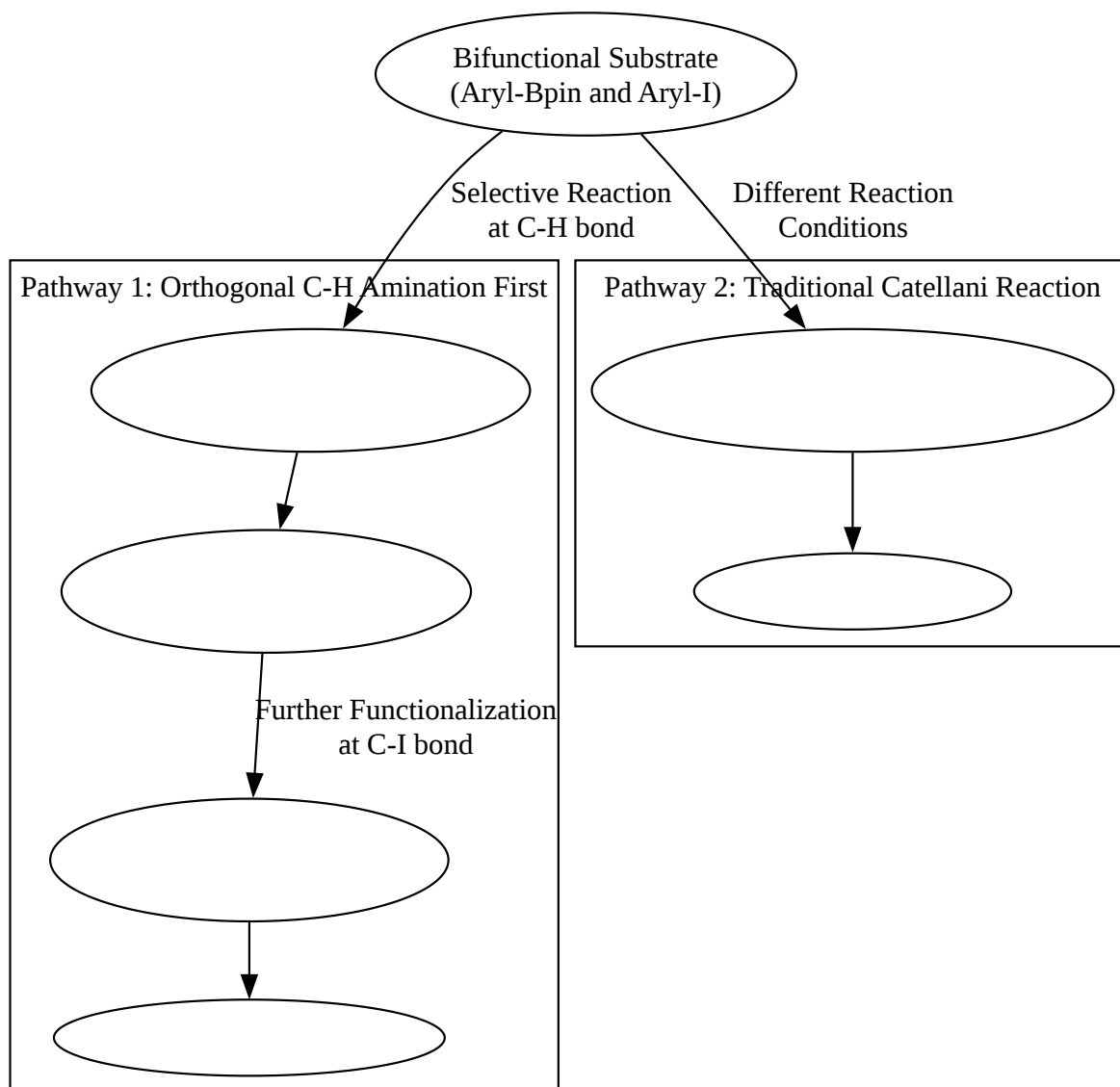
Functionalized pinacol arylborates can exhibit orthogonal reactivity, allowing for selective transformations at different positions of a molecule. For instance, a palladium-catalyzed ortho-C-H amination of pinacol arylborates can be achieved while leaving an iodo group intact for subsequent cross-coupling reactions.^[8] This demonstrates the ability to perform sequential, site-selective functionalizations.

Table 2: Orthogonal Reactivity of a Bifunctional Pinacol Arylborate^[8]

Step	Reaction	Substrate	Reagent/Catalyst	Product	Yield (%)
1	ortho-C-H Amination	4-Iodo-3-(Bpin)anisole	Morpholine, Pd(OAc) ₂ , Norbornene	2-Morpholino-4-iodo-3-(Bpin)anisole	51
2	Catellani Reaction	2-Morpholino-4-iodo-3-(Bpin)anisole	Phenylacetylene, Pd(OAc) ₂	Polysubstituted Arene	71

Experimental Protocol: ortho-C-H Amination of 4-Iodo-3-(Bpin)anisole^[8]

- In a glovebox, a reaction tube is charged with 4-iodo-3-(pinacolboryl)anisole (1.0 equiv), morpholine (2.0 equiv), palladium(II) acetate (10 mol %), and norbornene (2.0 equiv).
- The tube is sealed and removed from the glovebox.
- The reaction mixture is stirred at 100 °C for 24 hours.
- After cooling, the mixture is diluted with ethyl acetate and filtered through a pad of Celite.
- The filtrate is concentrated, and the residue is purified by flash chromatography on silica gel to yield the aminated product.



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Chemoselective Chan-Evans-Lam (CEL) Amination

The Chan-Evans-Lam (CEL) reaction provides a valuable method for the formation of carbon-nitrogen bonds using copper catalysis.[9][10] While highly effective, the coupling of aryl pinacol

boronic esters with aryl amines has historically been challenging, often resulting in low yields. [9] Optimized conditions have been developed to overcome this limitation.

Optimized Coupling of Aryl Pinacol Boronates with Aryl and Alkyl Amines

The choice of solvent has been identified as a critical parameter for the successful CEL amination of aryl pinacol boronic esters. A mixed solvent system of acetonitrile and ethanol significantly improves the yields for couplings with aryl amines, while acetonitrile alone is sufficient for alkyl amines. [9][10]

Table 3: Chan-Evans-Lam Amination of Phenyl Pinacol Boronate [9]

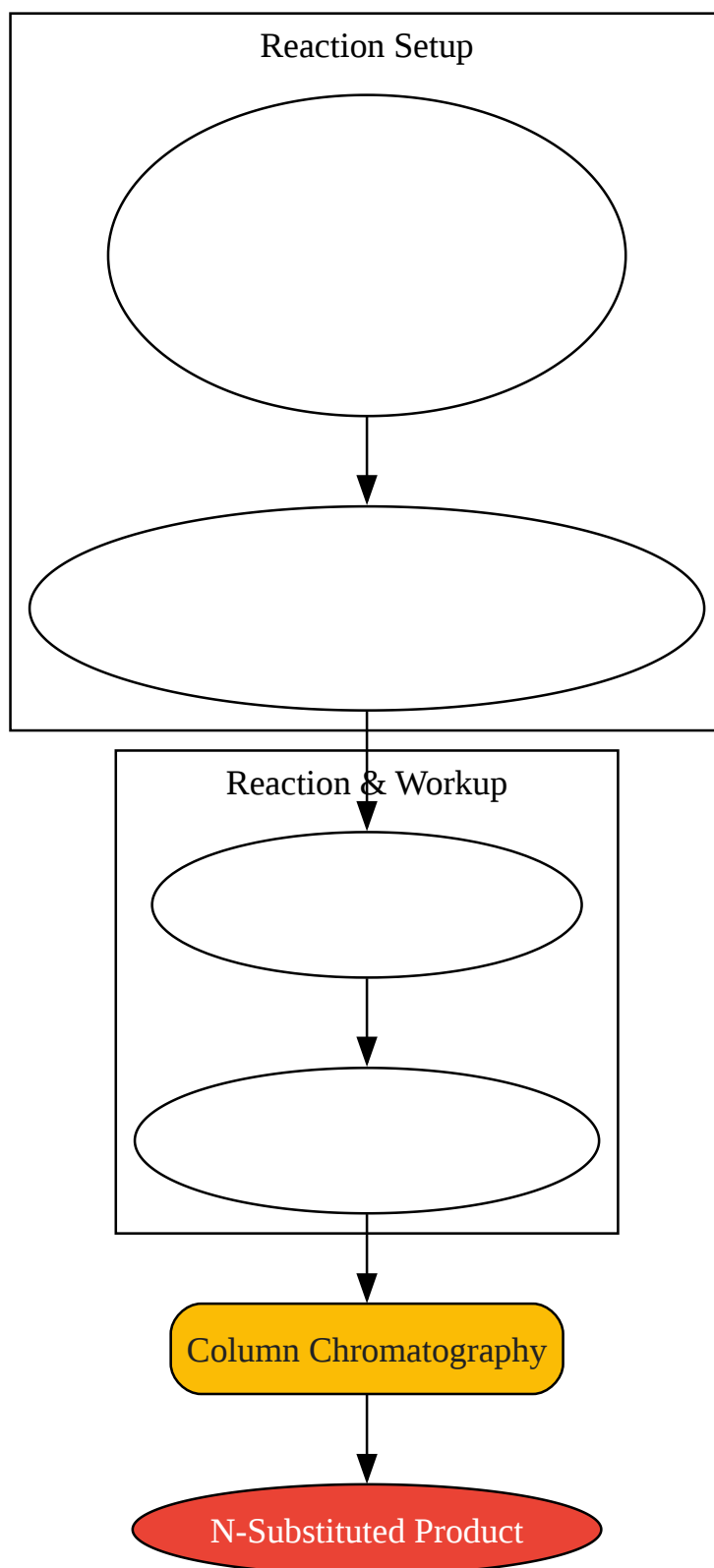
Entry	Amine	Solvent	Product	Yield (%)
1	Aniline	MeCN/EtOH (1:1)	N-Phenylaniline	75
2	4-Methoxyaniline	MeCN/EtOH (1:1)	N-(4-Methoxyphenyl)aniline	82
3	Benzylamine	MeCN	N-Benzylaniline	91
4	Morpholine	MeCN	4-Phenylmorpholine	88

Experimental Protocol: General Procedure for Chan-Evans-Lam Amination of Aryl Pinacol Boronates with Aryl Amines [9]

- To a reaction vial, add the aryl pinacol boronic ester (1.0 equiv), the aryl amine (1.2 equiv), copper(II) acetate ($\text{Cu}(\text{OAc})_2$, 2.0 equiv), and 4 Å molecular sieves.
- Add a 1:1 mixture of acetonitrile (MeCN) and ethanol (EtOH) to achieve a concentration of 0.2 M with respect to the boronic ester.
- The vial is sealed and the mixture is stirred at room temperature for 24 hours.

- The reaction mixture is filtered through a pad of Celite, and the filtrate is concentrated.
- The residue is purified by flash column chromatography on silica gel to afford the desired N-aryl product.

For alkyl amines, the same procedure is followed using only acetonitrile as the solvent.



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Site-Selective Functionalization of 1,2-Bis(boronic) Esters

The selective functionalization of molecules containing multiple boronic ester groups presents a powerful strategy for the stereocontrolled synthesis of 1,2-difunctionalized compounds.^[11] The reactivity of the C-B bond can be modulated by neighboring functional groups or by the steric environment.

Selective Cross-Coupling of Vicinal Diboronates

In 1,2-bis(pinacol) boronates, the less-hindered C-B bond can undergo selective Suzuki-Miyaura cross-coupling, leaving the more hindered boronic ester available for subsequent transformations.^[11] This site-selectivity allows for the stepwise introduction of different functional groups with high precision.

Table 4: Site-Selective Suzuki-Miyaura Cross-Coupling of a 1,2-Bis(pinacol) Boronate^[11]

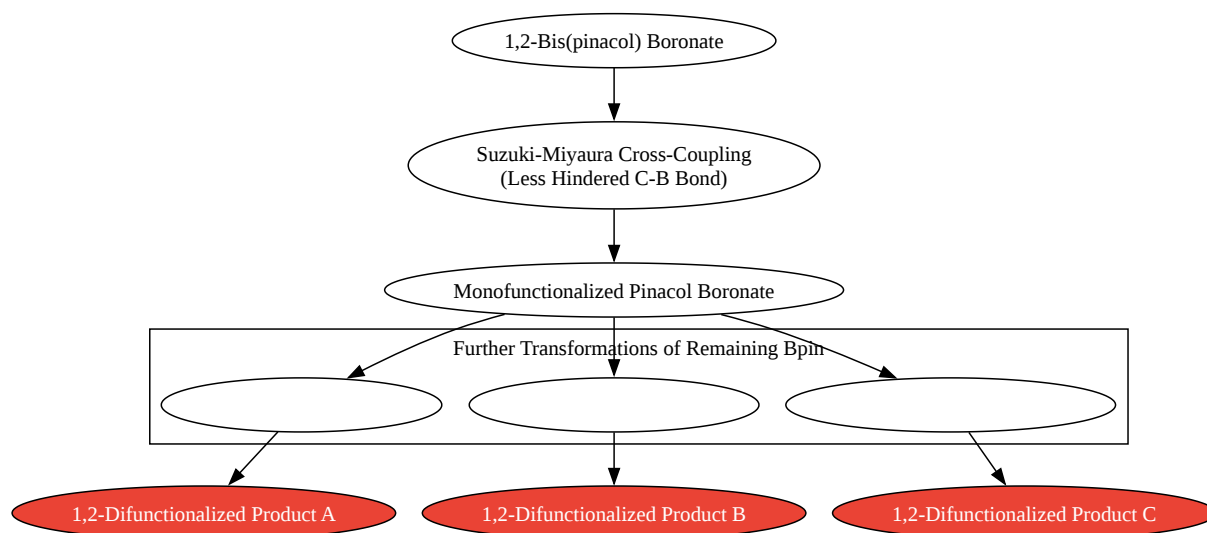
Entry	Aryl Halide	Product of Monocoupling	Yield (%)
1	4-Iodobenzonitrile	4-((1S,2S)-1-phenyl-2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)prop-1-en-1-yl)benzonitrile	85
2	1-Iodo-4-nitrobenzene	(S,E)-4-nitro-1-(1-phenyl-2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)prop-1-en-1-yl)benzene	80

Experimental Protocol: Site-Selective Suzuki-Miyaura Cross-Coupling^[11]

- A mixture of the 1,2-bis(pinacol) boronate (1.2 equiv), the aryl halide (1.0 equiv), palladium(II) acetate (3 mol %), and a suitable phosphine ligand (e.g., SPhos, 6 mol %) is

prepared in a reaction flask.

- A solution of potassium phosphate (K_3PO_4 , 3.0 equiv) in water is added, followed by an organic solvent such as THF.
- The reaction is stirred at room temperature or slightly elevated temperature until the starting aryl halide is consumed (monitored by TLC or GC-MS).
- The reaction is quenched with water and extracted with an organic solvent.
- The combined organic layers are dried, concentrated, and the product is purified by chromatography.



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These examples illustrate the power and versatility of functionalized **pinacol borates** in chemoselective synthesis. By carefully selecting reaction conditions and reagents, chemists

can achieve remarkable control over the transformation of complex molecules, paving the way for the efficient synthesis of novel pharmaceuticals and other valuable compounds.

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